

# A Technical Guide to High-Purity Ravuconazole-d4 for Research Applications

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## Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B12416285

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Ravuconazole-d4**, a deuterated analog of the broad-spectrum antifungal agent Ravuconazole. This document is intended to be a comprehensive resource for researchers utilizing isotopically labeled compounds in pharmacokinetic studies, metabolic profiling, and as internal standards in analytical assays.

## Introduction to Ravuconazole and its Deuterated Analog

Ravuconazole is a triazole antifungal agent that exhibits potent activity against a wide range of fungal pathogens.<sup>[1]</sup> Like other azole antifungals, its mechanism of action involves the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase. This enzyme is critical for the biosynthesis of ergosterol, an essential component of the fungal cell membrane. Inhibition of this pathway disrupts membrane integrity, leading to fungal cell death.

Deuterium-labeled compounds such as **Ravuconazole-d4** are invaluable tools in pharmaceutical research. The substitution of hydrogen with deuterium atoms results in a molecule with a higher mass, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS). Furthermore, the carbon-deuterium bond is stronger than the carbon-hydrogen bond, which can sometimes lead to a slower rate of metabolism, a phenomenon

known as the kinetic isotope effect. This property can be advantageous in certain drug metabolism and pharmacokinetic (DMPK) studies.

## Commercial Suppliers of High-Purity Ravuconazole-d4

A number of reputable chemical suppliers provide high-purity **Ravuconazole-d4** for research purposes. While the availability of detailed technical specifications may vary, researchers can typically obtain lot-specific information from the supplier's Certificate of Analysis (CoA).

Table 1: Prominent Commercial Suppliers of **Ravuconazole-d4**

Supplier	Website	Available Information
Santa Cruz Biotechnology, Inc.	--INVALID-LINK--	CAS No., Molecular Formula, Molecular Weight. Certificate of Analysis available upon request. <a href="#">[1]</a>
Pharmaffiliates	--INVALID-LINK--	Catalogue No., CAS No., Molecular Formula, Molecular Weight. <a href="#">[2]</a>
MedChemExpress	--INVALID-LINK--	Product No., CAS No., Molecular Formula, Molecular Weight. Data sheets and handling instructions are often available. <a href="#">[3]</a>
TLC Pharmaceutical Standards	--INVALID-LINK--	Catalogue No., Compound Name, Synonyms, CAS No., Molecular Formula, Molecular Weight. Certificate of Analysis is typically available for download.
CymitQuimica	--INVALID-LINK--	CAS No., Molecular Formula, Molecular Weight, Synonyms. <a href="#">[4]</a>

## Quantitative Data and Specifications

The quality and reliability of research data are directly dependent on the purity and isotopic enrichment of the standards used. For **Ravuconazole-d4**, these parameters are meticulously controlled by the manufacturers and detailed in the Certificate of Analysis. Researchers should always refer to the CoA for the specific lot they are using.

Table 2: Typical Specifications for High-Purity **Ravuconazole-d4**

Parameter	Typical Specification	Analytical Method
Chemical Purity	≥98%	High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy[5]
Isotopic Enrichment	≥98 atom % D	Mass Spectrometry (MS), NMR Spectroscopy
Deuterium Incorporation	Predominantly d4, with minimal d0, d1, d2, d3 species	Mass Spectrometry (MS)
Appearance	White to off-white solid	Visual Inspection
Solubility	Soluble in DMSO, Methanol, Acetonitrile	As per supplier's data sheet

## Experimental Protocols

The primary application of **Ravuconazole-d4** is as an internal standard in bioanalytical methods for the quantification of Ravuconazole in biological matrices such as plasma and tissue samples. Below is a generalized experimental protocol for such an application using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### Protocol: Quantification of Ravuconazole in Plasma using Ravuconazole-d4 as an Internal Standard

#### 1. Materials and Reagents:

- Ravuconazole analytical standard
- **Ravuconazole-d4** (Internal Standard)
- Control human plasma
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Deionized water

## 2. Preparation of Stock and Working Solutions:

- Ravuconazole Stock Solution (1 mg/mL): Accurately weigh and dissolve Ravuconazole in methanol.
- **Ravuconazole-d4** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Ravuconazole-d4** in methanol.
- Working Solutions: Prepare serial dilutions of the Ravuconazole stock solution in 50:50 acetonitrile:water to create calibration standards and quality control (QC) samples. Prepare a working solution of **Ravuconazole-d4** in acetonitrile.

## 3. Sample Preparation (Protein Precipitation):

- To 50  $\mu$ L of plasma sample (calibrator, QC, or unknown), add 150  $\mu$ L of the **Ravuconazole-d4** working solution in acetonitrile.
- Vortex mix for 1 minute to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

## 4. LC-MS/MS Conditions:

- LC System: A suitable UHPLC or HPLC system.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to ensure separation of Ravuconazole from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- MRM Transitions: Monitor the specific precursor to product ion transitions for Ravuconazole and **Ravuconazole-d4**. These will need to be optimized for the specific instrument used.

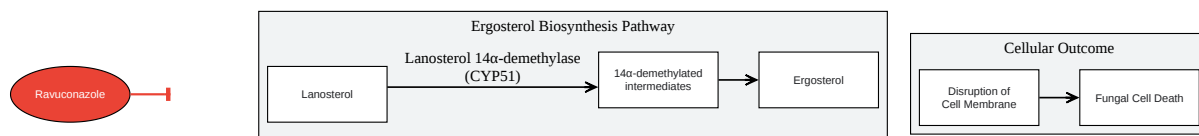
#### 5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Ravuconazole to **Ravuconazole-d4** against the concentration of the calibration standards.
- Determine the concentration of Ravuconazole in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Signaling Pathway of Ravuconazole

Ravuconazole, like other triazole antifungals, targets the ergosterol biosynthesis pathway, which is crucial for the integrity of the fungal cell membrane.

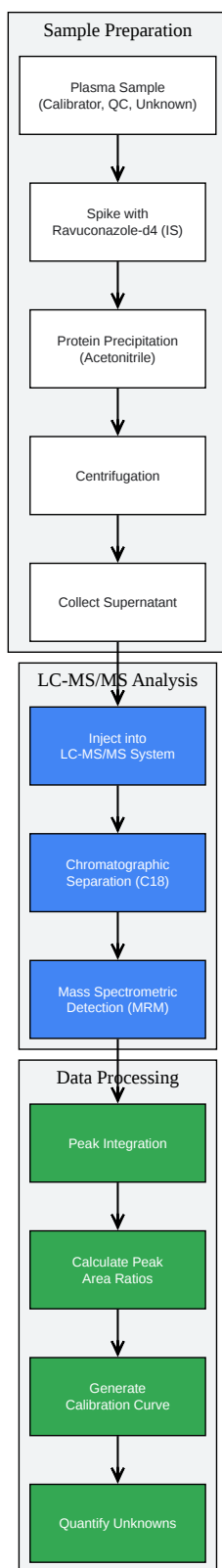


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Mechanism of action of Ravuconazole.

## Experimental Workflow for Bioanalytical Quantification

The following diagram illustrates a typical workflow for the quantification of Ravuconazole in biological samples using **Ravuconazole-d4** as an internal standard.



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Bioanalytical workflow for Ravuconazole.

## Conclusion

High-purity **Ravuconazole-d4** is an essential tool for researchers in the fields of mycology, pharmacology, and bioanalysis. Its use as an internal standard ensures the accuracy and reliability of quantitative methods for the parent drug, Ravuconazole. This guide provides a foundational understanding of the commercial availability, key specifications, and a typical experimental application of **Ravuconazole-d4**. For the most accurate and reliable results, it is imperative that researchers consult the Certificate of Analysis provided by their supplier for lot-specific data and adhere to validated experimental protocols.

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